

# sterigmatocystin G1 phase cell cycle inhibitor

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## Compound Focus: Sterigmatocystine

CAS No.: 10048-13-2

Cat. No.: S543960

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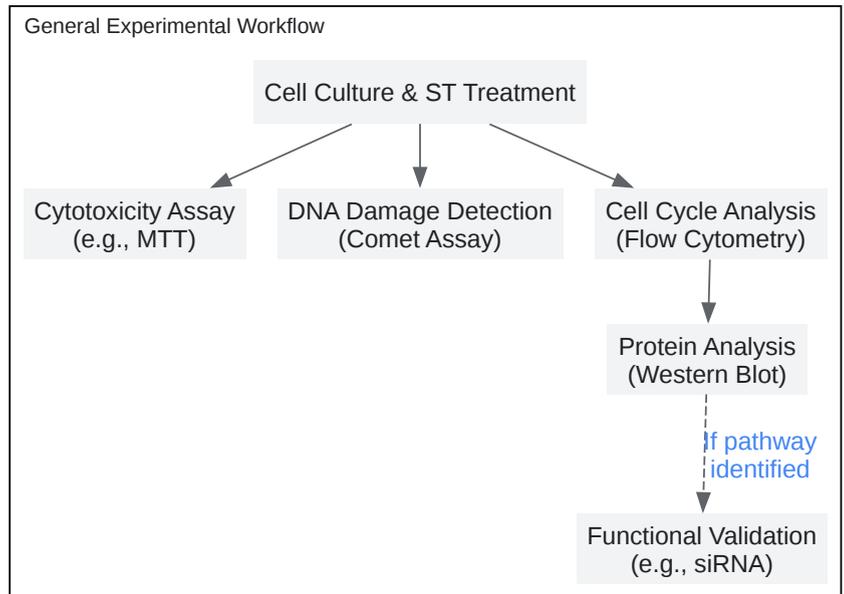
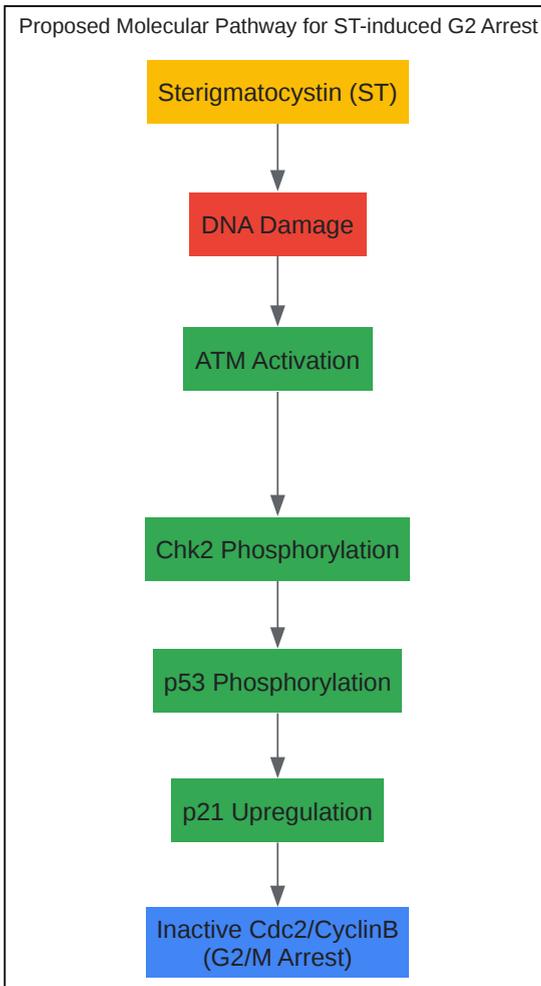
## Cellular Effects and Experimental Evidence

The table below summarizes key experimental findings on sterigmatocystin-induced cell cycle arrest:

Cell Line	Observed Cell Cycle Arrest	Key Signaling Pathways Involved	Experimental Methods Cited
Human gastric epithelium (GES-1)	G2 arrest [1]	ATM, Chk2, p53, p21 [1]	Comet assay, Western blot, siRNA gene silencing, flow cytometry [1]
Human esophageal epithelium (HET-1A)	G2 arrest [2]	hMLH1, ERK, p38, p53 [2]	Western blot, cell cycle analysis via flow cytometry [2]
<i>gptΔ</i> C57BL/6J mouse embryo fibroblasts (MEFs)	- (Used for mutagenicity assessment) [3]	-	Cytotoxicity (cell viability) assays, mutation frequency analysis, high-resolution duplex sequencing [3]

## G2 Arrest Mechanism and Experimental Workflow

The primary mechanism involves ST causing DNA damage, which triggers a complex signaling network leading to cell cycle halt at the G2 phase to allow for DNA repair. The diagram below visualizes this pathway and a general experimental workflow.



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## Research Context and Mitigation

- **Structural Relationship:** ST is a biogenic precursor to Aflatoxin B1 (AFB1), and both share a structurally similar difuranocoumarin core believed to be responsible for forming mutagenic DNA adducts after metabolic activation [3].
- **Mutagenic Profile:** While both mycotoxins mainly cause GC → TA mutations, they produce distinct mutational fingerprints. AFB1 is significantly more mutagenic than ST [3].
- **Emerging Mitigation Strategies:** Due to its stability and toxicity, research into ST mitigation is ongoing. Recent studies explore physical (adsorption using modified lignin), chemical (ozonation), and biological (lactic acid bacteria) methods to decontaminate food and feed [4].

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## References

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2. ERK/p38-p53 pathway in human esophageal epithelium ... [sciencedirect.com]
3. Structurally Similar Mycotoxins Aflatoxin B1 and ... - PMC [pmc.ncbi.nlm.nih.gov]
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